Deconstructing 2-Phenylpyridine-3-carboxaldehyde: A Comparative Guide to Mass Spectrum Fragmentation

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Phenylpyridine-3-carboxaldehyde*
CAS No.:	*74796-19-3*
Cat. No.:	*B034237*

Get Quote

For researchers and professionals in drug development and analytical chemistry, a thorough understanding of a molecule's fragmentation behavior under mass spectrometry is paramount for structural elucidation and impurity profiling. This guide provides an in-depth interpretation of the predicted electron ionization (EI) mass spectrum of **2-Phenylpyridine-3-carboxaldehyde**, a versatile building block in medicinal and agrochemical research. By dissecting its probable fragmentation pathways and comparing them with the known mass spectra of its core structural motifs—2-phenylpyridine, pyridine-3-carboxaldehyde, and benzaldehyde—we offer a robust framework for identifying this compound and its potential analogues.

The Foundation of Fragmentation: Principles of EI Mass Spectrometry

Electron ionization mass spectrometry (EI-MS) is a powerful analytical technique that involves bombarding a molecule with high-energy electrons (typically 70 eV).[1] This process ejects an electron from the molecule, generating a positively charged radical cation known as the

© 2026 BenchChem. All rights reserved.

molecular ion (M•+).[1] The molecular ion, being energetically unstable, undergoes a series of fragmentation events, breaking down into smaller charged fragments and neutral radicals. The mass-to-charge ratio (m/z) of these charged fragments is detected, producing a unique mass spectrum that serves as a molecular fingerprint. The relative abundance of each fragment provides crucial clues about the stability of the resulting ions and the underlying molecular structure.

Predicted Fragmentation of **2-Phenylpyridine-3-carboxaldehyde**

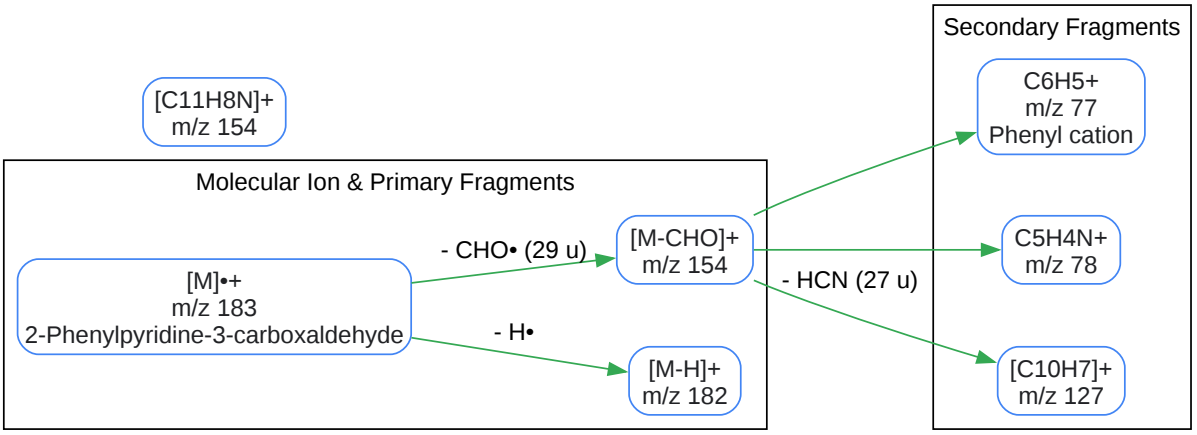
The structure of **2-Phenylpyridine-3-carboxaldehyde** combines three key features that will dictate its fragmentation pattern: a phenyl ring, a pyridine ring, and an aldehyde functional group. The molecular weight of this compound is 183.21 g/mol , so we anticipate the molecular ion peak (M•+) to appear at m/z 183.

The primary fragmentation events are expected to occur at the most labile bonds, particularly those adjacent to the aromatic systems and the carbonyl group.

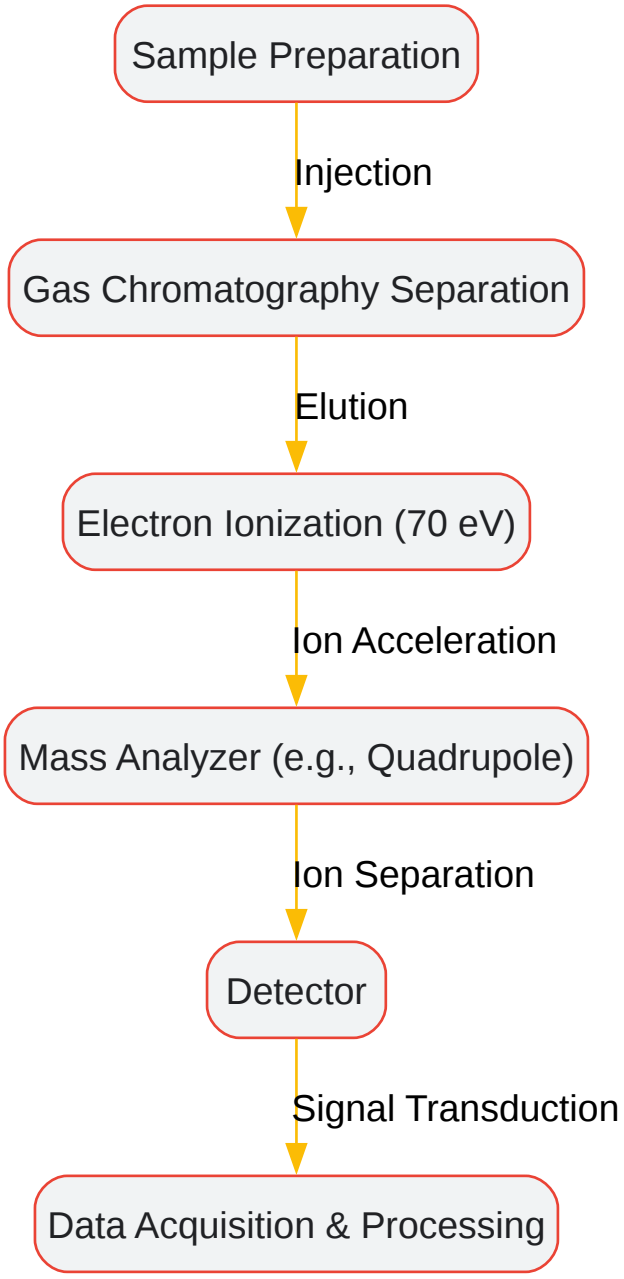
A Visual Guide to the Predicted Fragmentation Pathways

The following diagram illustrates the most probable fragmentation routes for **2-Phenylpyridine-3-carboxaldehyde** upon electron ionization.

© 2026 BenchChem. All rights reserved.



© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. pubs.aip.org [pubs.aip.org]
- To cite this document: BenchChem. [Deconstructing 2-Phenylpyridine-3-carboxaldehyde: A Comparative Guide to Mass Spectrum Fragmentation]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b034237/docs#deconstructing-2-phenylpyridine-3-carboxaldehyde-a-comparative-guide-to-mass-spectrum-fragmentation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check